

Application Notes and Protocols for Cerium-141 in Gamma Camera Quality Control

Author: BenchChem Technical Support Team. Date: December 2025



Introduction

Quality control (QC) is an essential practice in nuclear medicine to ensure the optimal performance of gamma cameras, which directly impacts the quality of clinical images.[1] Daily uniformity testing is a critical component of QC, assessing the detector's ability to produce a uniform image from a uniform source of radiation.[2][3] While Technetium-99m (^{99m}Tc) is the most commonly used radionuclide for imaging, its short half-life makes it cumbersome for daily QC phantom preparation.[2] Cobalt-57 (⁵⁷Co) sheet sources are a common alternative but can be expensive.[1] **Cerium-141** (¹⁴¹Ce), with a gamma energy of 145.4 keV, presents a promising and cost-effective alternative to ^{99m}Tc (140 keV) for extrinsic uniformity testing.[4][5] These application notes provide a detailed protocol for using ¹⁴¹Ce in a fillable flood phantom for the daily quality control of gamma cameras.

Physical Characteristics of Radionuclides for QC

A comparison of the physical properties of ¹⁴¹Ce, ⁵⁷Co, and ^{99m}Tc highlights the suitability of ¹⁴¹Ce as a QC source.



Property	Cerium-141 (¹⁴¹ Ce)	Cobalt-57 (⁵⁷ Co)	Technetium-99m (^{99m} Tc)
Gamma Energy	145.4 keV[1]	122 keV[6]	140 keV[2]
Half-Life	32.5 days[1]	271.7 days[1]	6 hours[7]
Primary Emission	Beta and Gamma[8]	Gamma	Gamma

Experimental Protocols Preparation of the ¹⁴¹Ce Fillable Flood Phantom

This protocol outlines the steps for preparing a rechargeable liquid-filled phantom with ¹⁴¹Ce.

Materials:

- Cuboidal fillable phantom (e.g., 6 mm thick perspex with inner dimensions to cover the gamma camera's field of view, such as 655 mm x 460 mm x 13.2 mm)[1]
- 141Ce solution (e.g., 740 MBq)[2]
- Distilled water
- Absorbent sheeting and paper
- Personal protective equipment (gloves, lab coat)

Procedure:

- Place a double layer of plastic sheeting with thick absorbent layers on a flat, stable surface.
- Position the empty fillable phantom on the absorbent sheeting.
- Surround the filling aperture of the phantom with thick paper to absorb any potential spills.
- First, fill the phantom with distilled water to check for leaks.
- If no leaks are present, carefully add the required activity of ¹⁴¹Ce solution into the phantom.



- Top up the phantom with distilled water as needed to ensure it is completely full.
- Securely seal the filling aperture.
- Gently agitate the phantom to ensure a uniform distribution of the ¹⁴¹Ce solution.

Daily Extrinsic Uniformity Testing Protocol

This protocol details the daily procedure for acquiring and analyzing flood field uniformity images using the ¹⁴¹Ce phantom.

Equipment:

- Gamma camera with a Low Energy High Resolution (LEHR) collimator[9]
- Prepared ¹⁴¹Ce fillable flood phantom
- Gamma camera analysis workstation (e.g., Xeleris 1.123)[1]

Procedure:

- Perform a daily background radiation check to ensure it is within acceptable limits.[1]
- Place the ¹⁴¹Ce flood phantom on the detector head with the LEHR collimator attached.
- Set the acquisition parameters as specified in the table below.
- Acquire the flood field image.
- Process the acquired image using the uniformity analysis software on the workstation.
- Calculate the integral uniformity (IU) and differential uniformity.
- Record the uniformity values and visually inspect the flood image for any artifacts or nonuniformities.
- The phantom can be used for approximately 50-60 days before requiring refilling, which reduces handling time and radiation exposure.[1][5]



Data Acquisition and Processing Parameters

The following table summarizes the recommended parameters for data acquisition and processing for uniformity tests with a ¹⁴¹Ce phantom, compared to a standard ⁵⁷Co phantom.

Parameter	Cerium-141 (¹⁴¹ Ce) Phantom	Cobalt-57 (⁵⁷ Co) Phantom
Collimator	LEHR[9]	LEHR[9]
Energy Peak	145 keV[9]	122 keV[9]
Energy Window	10%[9]	10%[9]
Matrix Size	256 x 256[9]	256 x 256[9]
Total Counts	4,000 kcounts[9]	4,000 kcounts[9]
Workstation	Xeleris 1.123[1]	Infinia Hawkeye 2[9]
Field of View	550mm x 350mm[9]	550mm x 350mm[9]

Quantitative Data Presentation

The following tables present a summary of comparative data from a 113-day study comparing the performance of a ¹⁴¹Ce fillable phantom with a commercial ⁵⁷Co sheet phantom for daily quality control.[1]

Average Integral Uniformity and Scan Time

Phantom	Detector 1 - Avg. Integral Uniformity (%)	Detector 2 - Avg. Integral Uniformity (%)	Average Scan Time (s)
¹⁴¹ Ce Phantom	3.24[1]	3.31[1]	836.2[1]
⁵⁷ Co Phantom	2.72[1]	2.78[1]	208.6[1]

Integral Uniformity Comparison: First vs. Second Half of Study



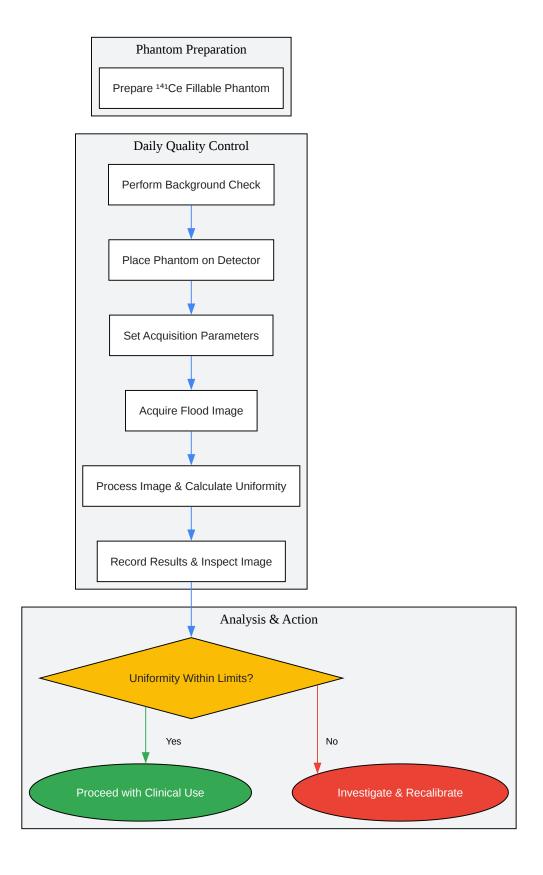
Study Period	Phantom	Detector 1 - Avg. Integral Uniformity (%)	Detector 2 - Avg. Integral Uniformity (%)
First Half	¹⁴¹ Ce Phantom	2.91[1]	2.88[1]
⁵⁷ Co Phantom	2.77[1]	2.81[1]	
Second Half	¹⁴¹ Ce Phantom	3.61[1]	3.79[1]
⁵⁷ Co Phantom	2.65[1]	2.75[1]	

The results indicate that the integral uniformity obtained with the ¹⁴¹Ce phantom is comparable to that of the standard ⁵⁷Co phantom and remains within the manufacturer's permissible limit of 5%.[1]

Visualizations

Experimental Workflow for Gamma Camera QC using ¹⁴¹Ce





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Caption: Workflow for daily gamma camera quality control using a ¹⁴¹Ce flood phantom.



Conclusion

The use of a ¹⁴¹Ce-based fillable flood phantom is a viable and practical alternative for the daily extrinsic uniformity testing of gamma cameras.[2] Its gamma energy is a close match to ^{99m}Tc, and its 32.5-day half-life offers a significant advantage over daily preparations of ^{99m}Tc phantoms, reducing both time and radiation exposure for technical staff.[1][5] The quantitative data demonstrates that the performance of the ¹⁴¹Ce phantom is comparable to the widely used ⁵⁷Co sheet sources, making it a reliable and cost-effective solution for routine quality control in a clinical nuclear medicine department.[1]

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